

Application Note: Electrochemical Performance of 1-Allyl-3-methylimidazolium Bromide Based Electrolytes

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Compound of Interest

Compound Name: 1-Allyl-3-methylimidazolium
bromide

Cat. No.: B1246553

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ionic liquids (ILs) have emerged as a significant class of materials in electrochemistry, offering unique properties such as low volatility, high thermal stability, and wide electrochemical windows.^[1] Among these, **1-Allyl-3-methylimidazolium bromide** ([AMIM]Br) is an imidazolium-based IL that presents intriguing possibilities as an electrolyte component for energy storage devices like supercapacitors. The presence of a reactive allyl group allows for potential polymerization or functionalization, making it a versatile building block for advanced materials.^[1] This document provides an overview of the electrochemical performance characteristics of electrolytes based on the 1-Allyl-3-methylimidazolium ([AMIM]⁺) cation and outlines detailed protocols for their evaluation.

While specific quantitative data for **1-Allyl-3-methylimidazolium bromide** ([AMIM]Br) is not extensively documented in peer-reviewed literature, this note utilizes data from structurally similar [AMIM]⁺ based ILs with different anions and other related imidazolium halides to provide a representative performance profile. These analogs serve as a valuable benchmark for researchers investigating [AMIM]Br.

Data Presentation: Physicochemical and Electrochemical Properties

The electrochemical performance of an ionic liquid is intrinsically linked to its physical properties. The following tables summarize key data points for [AMIM]Br and its close analogs.

Table 1: General Physicochemical Properties of **1-Allyl-3-methylimidazolium Bromide** ([AMIM]Br)

Property	Value	Reference
CAS Number	31410-07-8	[2]
Molecular Formula	C ₇ H ₁₁ BrN ₂	[2][3]
Molecular Weight	203.08 g/mol	[2][3]
Appearance	Colorless liquid	[2]
Purity	≥97.0%	

Table 2: Comparative Electrochemical Performance Data of [AMIM]⁺ Based and Other Imidazolium Electrolytes

Parameter	Ionic Liquid System	Value	Reference
Ionic Conductivity	1-Allyl-3-methylimidazolium dicyanamide ([AMIM][DCA]) @ 298 K	15.59 mS·cm ⁻¹	[4]
1-Allyl-3-methylimidazolium bicarbonate ([AMIM][HCO ₃])	Increases with temperature	[5]	
Electrochemical Window	1-Vinyl-3-alkylimidazole bromide ([VAIM]Br)	1.6 V - 2.5 V	[6]
Imidazolium-based ILs (General)	Typically 2 V - 6 V	[7]	
Specific Capacitance	[AMIM][DCA] in Graphene Nanosheet EDLC	228 F·g ⁻¹	[4]
1-Hexyl-3-methylimidazolium bromide ([HMIM]Br) in EDLC @ 105 °C	87 F·g ⁻¹	[8]	
Energy Density	[AMIM][DCA] in Graphene Nanosheet EDLC	115 Wh·kg ⁻¹	[4]
1-Butyl-3-methylimidazolium chloride ([BMIM]Cl) in EDLC @ 100 °C	189.84 Wh·kg ⁻¹	[9]	
Cycling Stability	[AMIM][DCA] in Graphene Nanosheet EDLC	94% retention after 1000 cycles	[4]

[HMIM]Br in EDLC @ 105 °C	90.6% retention after 10,000 cycles	[8]
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Note: Data for analogs are provided to illustrate the potential performance of the [AMIM]⁺ cation in electrochemical systems. The anion plays a critical role in determining the final properties.

Experimental Protocols

Detailed and standardized protocols are crucial for accurately assessing the electrochemical performance of [AMIM]Br-based electrolytes.

Protocol 1: Ionic Conductivity Measurement

Objective: To determine the ionic conductivity of the [AMIM]Br electrolyte across a range of temperatures.

Methodology: Broadband Dielectric Spectroscopy (BDS)

- Sample Preparation:
 - Dry the [AMIM]Br ionic liquid under high vacuum at a temperature of 70-80°C for at least 24 hours to remove residual water, as moisture can significantly affect conductivity.
 - Assemble a liquid parallel plate cell with stainless steel or platinum electrodes and a Teflon spacer of known dimensions (e.g., 1 mm thickness) inside an inert atmosphere glovebox (Ar or N₂) with H₂O and O₂ levels below 1 ppm.
- Instrumentation:
 - Utilize a broadband dielectric spectrometer equipped with a cryo-furnace for temperature control.
- Measurement Procedure:
 - Load the prepared cell into the spectrometer's cryo-furnace.

- Apply a small AC voltage over a wide frequency range (e.g., 10^{-1} Hz to 10^7 Hz).
- Collect data at various temperature points (e.g., from 298.15 K to 368.15 K in 10 K increments), allowing for a stabilization time of at least 30 minutes at each temperature.
- Data Analysis:
 - The ionic conductivity (σ) is determined from the plateau of the real part of the complex conductivity spectrum.
 - Alternatively, it can be calculated from the complex impedance data using the formula: $\sigma = d / (A * R_b)$, where 'd' is the spacer thickness, 'A' is the electrode area, and 'R_b' is the bulk resistance of the electrolyte obtained from the Nyquist plot.
 - Plot the temperature dependence of conductivity, which often follows the Vogel-Tammann-Fulcher (VTF) or Arrhenius equation.[\[5\]](#)

Protocol 2: Electrochemical Stability Window (ESW) Determination

Objective: To define the potential range over which the [AMIM]Br electrolyte remains stable without significant oxidation or reduction.

Methodology: Linear Sweep Voltammetry (LSV) / Cyclic Voltammetry (CV)

- Cell Assembly:
 - Use a three-electrode setup inside an inert atmosphere glovebox.
 - Working Electrode: Glassy carbon or platinum disk electrode.
 - Counter Electrode: Platinum wire or mesh.
 - Reference Electrode: Ag/Ag⁺ or a leak-free reference electrode suitable for non-aqueous systems.
 - The electrolyte consists of the neat, dried [AMIM]Br.

- Instrumentation:
 - A high-precision potentiostat.
- Measurement Procedure:
 - Record a cyclic voltammogram starting from the open-circuit potential (OCP).
 - Perform two separate linear sweeps: one in the anodic (positive) direction from OCP to determine the oxidation limit, and one in the cathodic (negative) direction from OCP to determine the reduction limit.
 - Use a slow scan rate, typically between 1 mV/s and 10 mV/s.
- Data Analysis:
 - The ESW is defined as the potential difference between the anodic and cathodic limits.
 - The potential limits are determined by defining a cutoff current density (e.g., 0.1 mA/cm² or 1 mA/cm²). The potential at which the current reaches this threshold is considered the limit of stability.

Protocol 3: Supercapacitor Performance Evaluation

Objective: To assess the performance of an [AMIM]Br-based electrolyte in a symmetric electrochemical double-layer capacitor (EDLC).

Methodology: Cyclic Voltammetry (CV) and Galvanostatic Charge-Discharge (GCD)

- Device Fabrication:
 - Prepare electrodes by coating a current collector (e.g., aluminum foil) with a slurry of activated carbon, a conductive additive (e.g., carbon black), and a binder (e.g., PVDF) in a suitable solvent (e.g., NMP).
 - Dry the electrodes under vacuum.

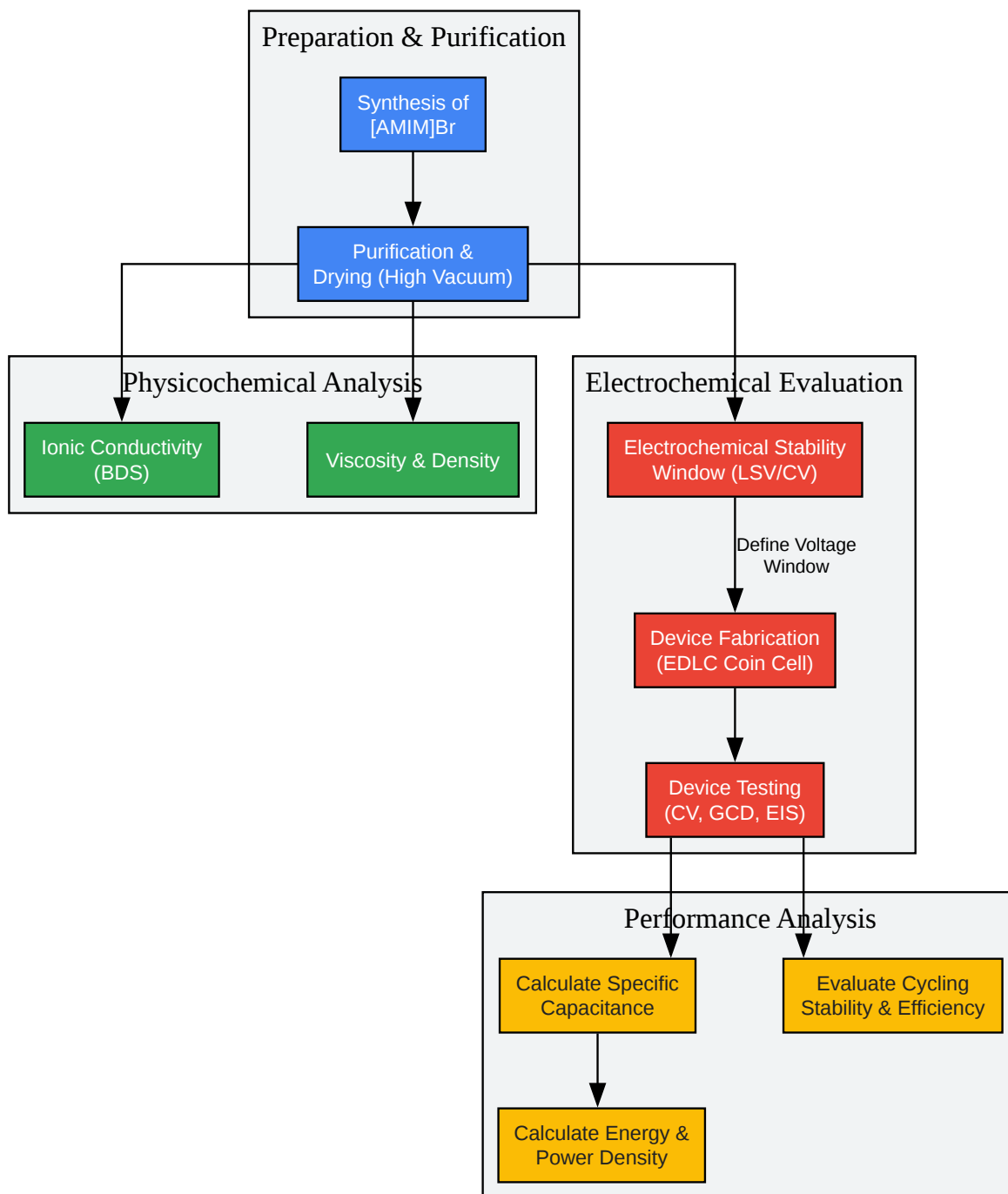
- Assemble a symmetric two-electrode coin cell (e.g., CR2032) inside a glovebox, using two identical carbon electrodes, a separator (e.g., Celgard), and the [AMIM]Br electrolyte.
- Instrumentation:
 - A battery cycler or potentiostat with galvanostatic capabilities.
- Measurement Procedure:
 - Cyclic Voltammetry (CV):
 - Cycle the cell within its stable voltage window (determined from Protocol 2) at various scan rates (e.g., 5, 10, 20, 50, 100 mV/s). A quasi-rectangular shape indicates good capacitive behavior.
 - Galvanostatic Charge-Discharge (GCD):
 - Charge and discharge the cell at various constant current densities (e.g., 0.5, 1, 2, 5 A/g).
 - The charge-discharge profiles should be nearly triangular (linear voltage response), which is characteristic of an ideal capacitor.
 - Perform long-term cycling (e.g., 1,000 to 10,000 cycles) at a fixed current density to evaluate cycling stability.
- Data Analysis:
 - Specific Capacitance (C, in F/g) from GCD is calculated using: $C = (I * \Delta t) / (m * \Delta V)$, where 'I' is the discharge current, ' Δt ' is the discharge time, 'm' is the mass of active material on one electrode, and ' ΔV ' is the voltage window.
 - Energy Density (E, in Wh/kg) is calculated as: $E = (C * \Delta V^2) / (2 * 3.6)$.
 - Power Density (P, in W/kg) is calculated as: $P = (E * 3600) / \Delta t$.
 - Coulombic Efficiency (η) is calculated as: $\eta = (\Delta t_{\text{discharge}} / \Delta t_{\text{charge}}) * 100\%$.

- Cycling Stability is reported as the percentage of initial capacitance retained after a set number of cycles.

Visualizations

Electrochemical Characterization Workflow

The following diagram illustrates the logical workflow for the comprehensive electrochemical characterization of an ionic liquid electrolyte like [AMIM]Br.

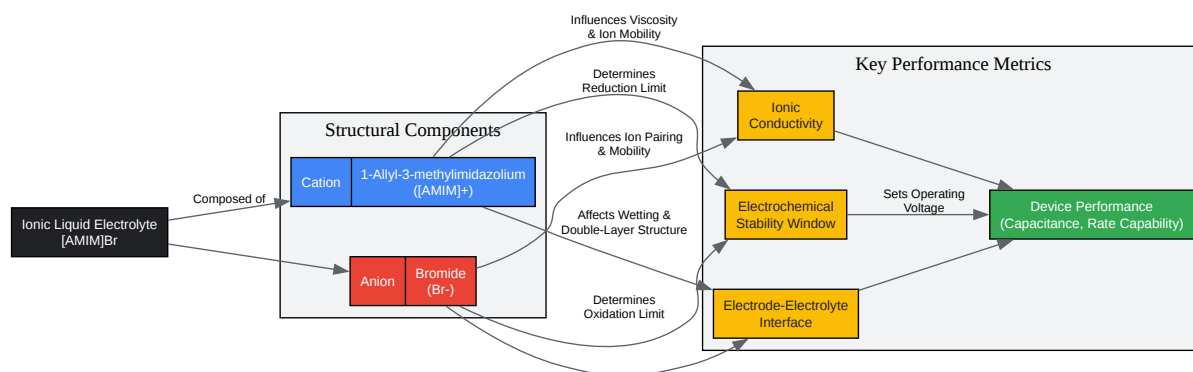


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Caption: Workflow for synthesis, characterization, and performance evaluation of [AMIM]Br.

Ionic Liquid Electrolyte Design Concept

This diagram shows the relationship between the components of an ionic liquid and the key performance metrics of the resulting electrolyte.



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Caption: Relationship between ionic liquid components and electrochemical properties.

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